Application Note: Spectroscopic Characterization of 1-(2-Ethoxyacetyl)indoline-2-carboxamide

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Compound of Interest	
Compound Name:	*1-(2-Ethoxyacetyl)indoline-2-carboxamide*
CAS No.:	*1103513-84-3*
Cat. No.:	*B2570940*

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Abstract & Introduction

This application note details the structural validation and spectroscopic characterization of **1-(2-Ethoxyacetyl)indoline-2-carboxamide**, a specific N-acylated indoline derivative. Indoline-2-carboxamides are critical scaffolds in medicinal chemistry, serving as intermediates for ACE inhibitors (e.g., Perindopril) and peptidomimetics.

The characterization of this molecule presents unique challenges due to the presence of a chiral center at the C2 position and restricted rotation around the N1-carbonyl bond, which often leads to rotameric populations in NMR spectra. This guide provides a robust protocol for distinguishing these features using high-field NMR and FTIR.

Structural Analysis[1][2]

- Core: 2,3-Dihydro-1H-indole (Indoline).

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- C2-Substituent: Primary carboxamide (

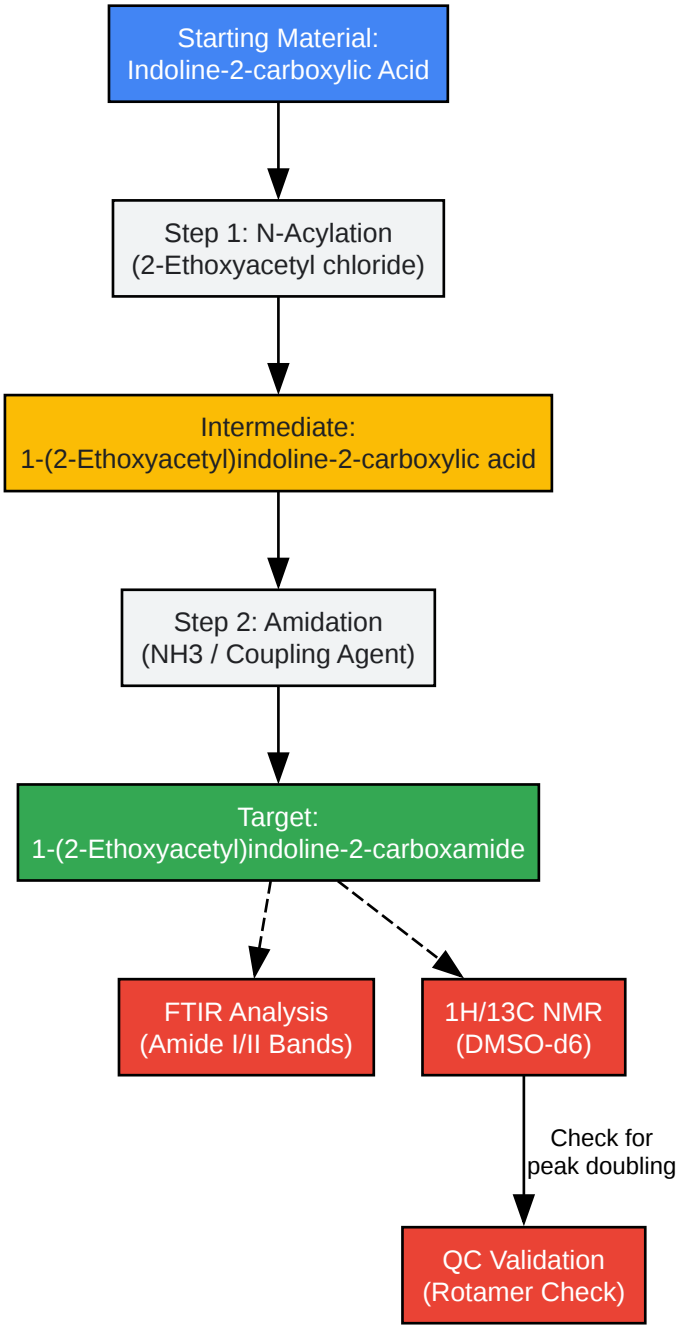
).
- N1-Substituent: 2-Ethoxyacetyl group (

).
- Stereochemistry: The C2 carbon is chiral. Unless specified as enantiopure (e.g., S-isomer), the sample is assumed to be racemic.

Synthesis & Workflow Visualization

The following diagram outlines the logical flow for synthesizing and characterizing the target compound, highlighting critical quality control (QC) checkpoints.

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Figure 1: Synthetic route and spectroscopic validation workflow for **1-(2-Ethoxyacetyl)indoline-2-carboxamide**.

Protocol 1: Sample Preparation

Objective: Prepare samples that minimize solvent interaction effects while ensuring adequate solubility for high-resolution acquisition.

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Reagents

- Solvent: Dimethyl sulfoxide-d6 (DMSO-d6), 99.9% D.
  - Why DMSO? Chloroform (
) often causes broadening of amide protons. DMSO-d6 ensures sharp signals for the primary amide (
) and the aromatic protons.
- Internal Standard: Tetramethylsilane (TMS), 0.03% v/v.

Procedure

- Massing: Weigh 5–10 mg of the solid compound into a clean vial.
- Dissolution: Add 0.6 mL of DMSO-d6.
- Homogenization: Sonicate for 30 seconds to ensure complete dissolution.
  - Note: If the solution appears cloudy, filter through a cotton plug directly into the NMR tube.
- Transfer: Transfer to a 5 mm high-precision NMR tube.

Protocol 2: Infrared (IR) Spectroscopy

Objective: Confirm functional group integrity, specifically the two distinct carbonyl environments.

Methodology

- Technique: Attenuated Total Reflectance (ATR) is preferred over KBr pellets to avoid moisture absorption which can obscure N-H stretches.
- Range: 4000–600 cm^{-1}.
- Resolution: 4 cm^{-1}.

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Expected Spectral Features

The molecule contains two carbonyls: a tertiary amide (ring nitrogen) and a primary amide (side chain).

Functional Group	Wavenumber (cm^{-1})	Assignment Description
N-H Stretch	3400–3150	Primary amide doublet (asymmetric/symmetric stretch).
C=O (Ring N)	1640–1660	Tertiary amide (N1-acyl). Often lower frequency due to conjugation with the aromatic ring.
C=O (Side Chain)	1680–1690	Primary amide (C2-carboxamide).
C-O-C Stretch	1100–1120	Ether linkage (ethoxy group).
Aromatic C-H	3000–3100	Weak intensity.

Protocol 3: Nuclear Magnetic Resonance (NMR)

Objective: Definitive structural elucidation and stereochemical assessment.

1H NMR (400 MHz, DMSO-d6)

Expert Insight: The indoline ring is conformationally flexible but the N-acyl group induces restricted rotation. At room temperature, you may observe line broadening or peak doubling (rotamers). The C2 chiral center renders the C3 methylene protons diastereotopic, appearing as complex multiplets rather than a simple triplet/doublet.

Predicted Chemical Shifts & Assignments

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Position	Shift (δ, ppm)	Multiplicity	Integration	Assignment Logic
Indoline H-7	8.0 – 8.2	Doublet (d)	1H	Deshielded by the adjacent N-carbonyl anisotropy (diagnostic for N-acylated indolines).
Amide NH_2	7.2, 7.6	Broad singlets	2H	Non-equivalent due to restricted rotation and H-bonding.
Aromatic (H4-H6)	6.9 – 7.3	Multiplets	3H	Typical aromatic range.
Indoline H-2	5.1 – 5.3	dd	1H	Chiral methine. Deshielded by both N-acyl and C-carboxamide.
Acetyl -CH_2-	4.1 – 4.3	Singlet (or ABq)	2H	Methylene between carbonyl and ether oxygen. May show AB character due to C2 chirality.
Ethoxy -OCH_2-	3.4 – 3.6	Quartet (q)	2H	Coupled to terminal methyl.
Indoline H-3	3.0 – 3.6	Multiplets	2H	Diastereotopic. Will appear as two separate multiplets (geminal

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				coupling ~16 Hz, vicinal to H2).
Ethoxy -CH_3	1.1 – 1.2	Triplet (t)	3H	Typical methyl triplet.

13C NMR (100 MHz, DMSO-d6)

Key diagnostic peaks will be the two carbonyl carbons and the distinct aliphatic signals.

- Carbonyls: ~172 ppm (Primary amide), ~168 ppm (N-acyl tertiary amide).
- Aromatic Carbons: 115–145 ppm (6 signals).[1]
- Indoline C2: ~60 ppm (Methine).
- Ether Carbons: ~70 ppm (Acetyl

  ), ~66 ppm (Ethoxy

).
- Indoline C3: ~32 ppm (Methylene).
- Methyl: ~15 ppm.

Troubleshooting & Validation (Self-Correcting Protocols)

Issue: Peak Doubling (Rotamers)

Observation: The NMR spectrum shows "shadow" peaks or split signals (e.g., two doublets for the ethoxy methyl group) with a ratio of e.g., 3:1. Cause: Restricted rotation around the N1-C(=O) bond creates cis and trans rotamers. Validation Step:

- Heat the NMR sample to 350 K (77°C).
- Result: If the peaks coalesce into single sharp signals, the phenomenon is rotameric. If they remain distinct, the sample may contain impurities or diastereomers (if the starting material

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was not enantiopure).

Issue: Water Suppression

Observation: A large water peak at 3.33 ppm in DMSO-d6 obscures the Indoline H-3 or Ethoxy -OCH_2 signals. Solution:

- Use dry DMSO (ampoules).
- Run a water-suppression pulse sequence (e.g., zgesgp on Bruker systems) to flatten the water baseline, revealing the underlying multiplets.

References

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- Spectroscopic Data of Analogs
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  - URL:[Link]
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